# Part 1: Core Physicochemical Properties and Analytical Characterization

**Author**: BenchChem Technical Support Team. **Date**: May 2026

***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *1-Phenylguanidine* |
| *CAS No.:* | *2002-16-6* |
| *Cat. No.:* | *B1195490* |

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**1-Phenylguanidine** is an aromatic guanidine derivative characterized by a phenyl group attached to one of the guanidinium nitrogens. This structure imparts a unique combination of basicity, hydrogen bonding capability, and aromatic interactions, making it a valuable synthon.

## Fundamental Molecular Data

A precise understanding of the fundamental properties of **1-phenylguanidine** is the cornerstone of its effective application. These core data points are summarized below.

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| Property | Value | Source(s) |
|---|---|---|
| Molecular Formula | $C_7H_9N_3$ | [1][2][3] |
| Molecular Weight | 135.17 g/mol | [1][3] |
| CAS Number | 2002-16-6 | [1][4] |
| Appearance | Colorless solid | [2][5] |
| Melting Point | 66–67 °C | [2][5] |
| pKa | 10.77 (+1) at 25°C | [2] |
| Solubility | Insoluble in water; soluble in benzene and other organic solvents | [2][5] |

## Analytical Validation: A Multi-Technique Approach

Confirming the identity, purity, and structural integrity of **1-phenylguanidine** is paramount, particularly in a GxP or drug development context. A multi-faceted analytical approach is non-negotiable for robust characterization. The choice of techniques is driven by the need to orthogonally verify the compound's structure and purity. While techniques like Mass Spectrometry (MS) and Nuclear Magnetic Resonance (NMR) spectroscopy provide definitive structural information, High-Performance Liquid Chromatography (HPLC) remains the gold standard for purity assessment and quantification.[6]

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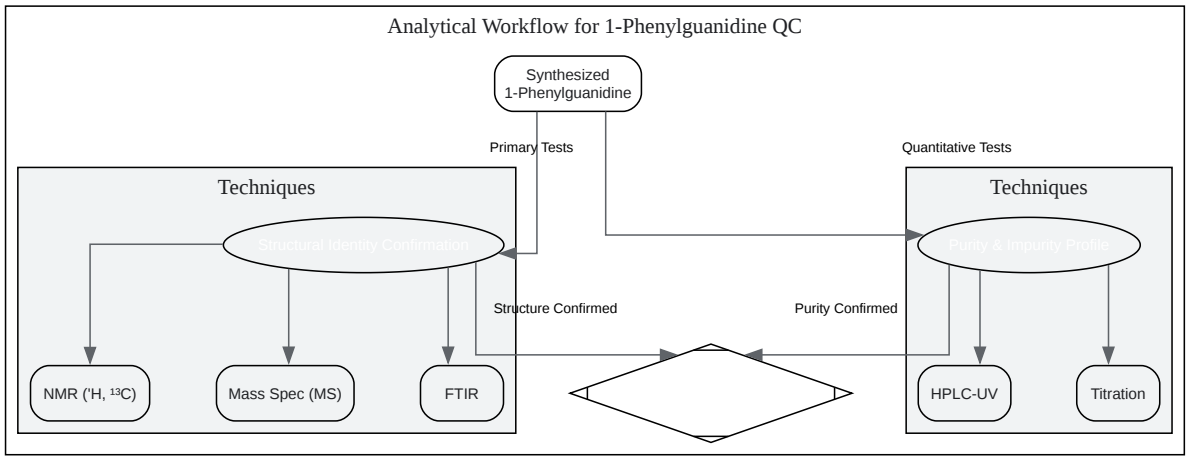


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Caption: Quality control workflow for **1-phenylguanidine**.

This protocol describes a standard method for assessing the purity of a **1-phenylguanidine** sample. The choice of a C18 column is based on the compound's moderate hydrophobicity, while the acidic mobile phase ensures the guanidine group is protonated, leading to sharp, well-defined peaks.

- Objective: To quantify the purity of **1-phenylguanidine** and separate it from potential starting materials (e.g., aniline) or by-products.
- Instrumentation:
  - HPLC system with UV detector
  - C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 µm particle size)
- Reagents:

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- Acetonitrile (HPLC grade)
- Water (HPLC grade)
- Trifluoroacetic acid (TFA) or Formic Acid
- **1-Phenylguanidine** reference standard and sample

- Methodology:
  - Mobile Phase Preparation:
    - Mobile Phase A: 0.1% TFA in Water.
    - Mobile Phase B: 0.1% TFA in Acetonitrile.
  - Sample Preparation: Prepare a 1 mg/mL stock solution of **1-phenylguanidine** in a 50:50 mixture of Mobile Phase A and B. Dilute to a working concentration of approximately 50 µg/mL.
  - Chromatographic Conditions:
    - Flow Rate: 1.0 mL/min
    - Injection Volume: 10 µL
    - Column Temperature: 30 °C
    - UV Detection: 254 nm
    - Gradient:
      - 0-2 min: 5% B
      - 2-15 min: 5% to 95% B
      - 15-17 min: 95% B
      - 17-18 min: 95% to 5% B

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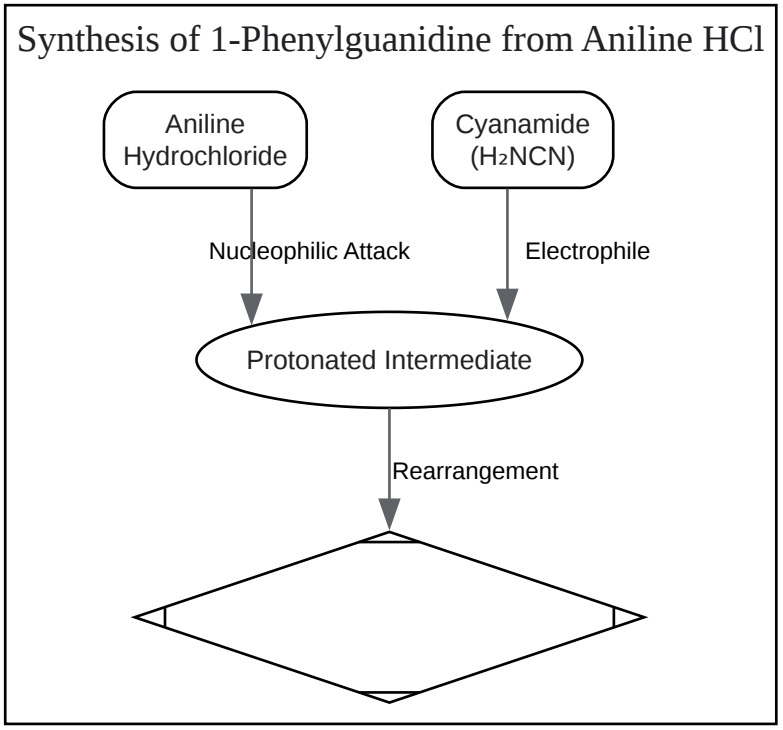
    - 18-20 min: 5% B (re-equilibration)
  - Data Analysis: Integrate the peak area of all detected peaks. Calculate purity as (Area of **1-Phenylguanidine** Peak / Total Area of All Peaks) x 100%.
- Self-Validation: The system suitability is confirmed by ensuring sharp peak shape, consistent retention times across multiple injections, and a stable baseline. The method's robustness can be verified by slightly altering the flow rate or gradient slope and observing minimal impact on the results.

## Part 2: Synthesis of 1-Phenylguanidine

The most common and industrially relevant synthesis of **1-phenylguanidine** involves the reaction of an aniline salt with cyanamide.[7] The rationale for using an aniline salt (e.g., aniline hydrochloride) rather than free aniline is to activate the aniline for nucleophilic attack on the cyanamide nitrile carbon. The acidic conditions protonate the cyanamide, making it a better electrophile.

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Caption: Simplified reaction pathway for **1-phenylguanidine** synthesis.

## Experimental Protocol: Laboratory-Scale Synthesis

This protocol is based on the established reaction between aniline hydrochloride and aqueous cyanamide.[2][7]

- Objective: To synthesize **1-phenylguanidine** via the reaction of aniline hydrochloride and cyanamide.
- Materials:
  - Aniline (9.3 g, 0.1 mol)
  - Concentrated Hydrochloric Acid (~8.3 mL, ~0.1 mol)
  - 50% Aqueous Cyanamide Solution (9.25 g, 0.11 mol)
  - Sodium Hydroxide solution (e.g., 5 M)
  - Reaction vessel with stirring and temperature control
- Methodology:
  - Salt Formation: In a reaction vessel, carefully add concentrated HCl to aniline while stirring and cooling in an ice bath to form aniline hydrochloride in situ.
  - Reaction: Heat the resulting solution to 60-70 °C.[2]
  - Cyanamide Addition: Add the 50% cyanamide solution dropwise to the heated reaction mixture over a period of 1 hour, maintaining the temperature. The use of a slight molar excess of cyanamide helps drive the reaction to completion.
  - Reaction Monitoring: Stir the mixture at 60-70 °C for an additional 2.5 hours.[2] Progress can be monitored by taking small aliquots and analyzing via TLC or HPLC.
  - Work-up and Isolation:
    - Cool the reaction mixture to room temperature.

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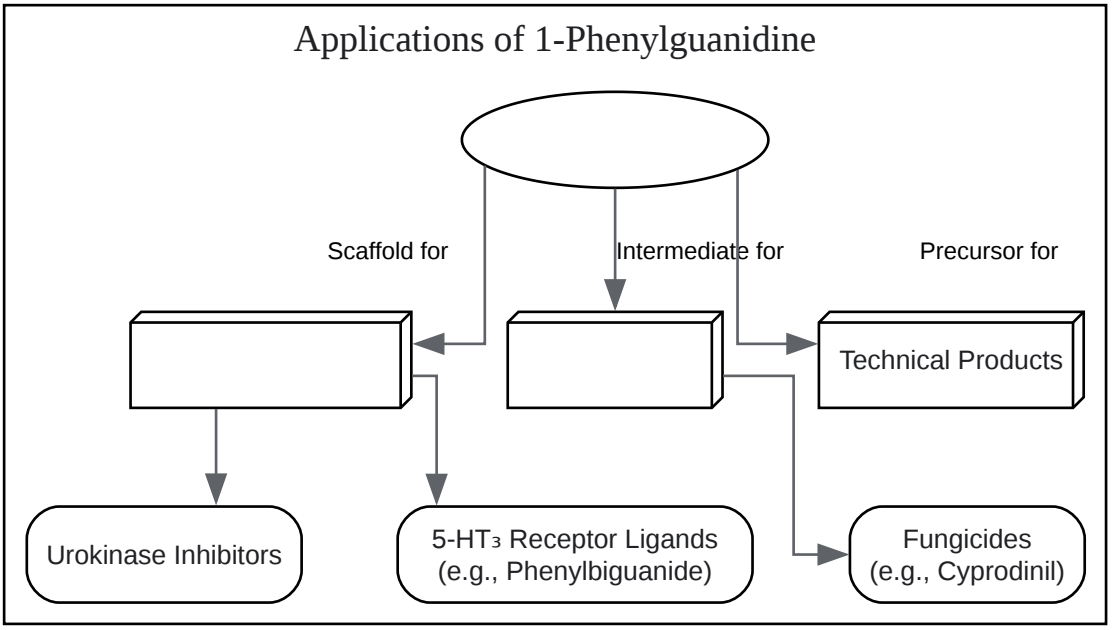
- Slowly add sodium hydroxide solution to neutralize the mixture to a pH of ~7.
- The product, **1-phenylguanidine**, being insoluble in neutral water, will precipitate as a solid.[2]
- Collect the solid by vacuum filtration.

- Purification: Wash the crude product with cold water to remove inorganic salts. The product can be further purified by recrystallization from a suitable solvent system (e.g., ethanol/water) if necessary. Dry the final product under vacuum.

# Part 3: Applications in Research and Development

The utility of **1-phenylguanidine** stems from the versatile reactivity and biological activity of the guanidine functional group. It serves as a critical intermediate and structural motif in several fields.

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Caption: Key application areas derived from **1-phenylguanidine**.

- Medicinal Chemistry: **1-Phenylguanidine** is a key building block for synthesizing more complex molecules with therapeutic potential. Its derivatives have been investigated as

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selective inhibitors of human urokinase, an enzyme implicated in cancer metastasis.[5] The broader phenylguanidinium moiety is found in pharmacologically active compounds like Phenylbiguanide, a known 5-$HT_3$ receptor agonist used in neuroscience research to probe serotonergic pathways.[8]

- Agrochemicals: It serves as a crucial intermediate in the production of fungicides, including methyl cytosamine and cytosamine.[2] For example, it is a precursor in the synthesis of cyprodinil, a broad-spectrum fungicide used to protect various crops.

- Technical Applications: Related compounds, such as 1,3-diphenylguanidine, are widely used as primary accelerators in the vulcanization of rubber, demonstrating the industrial relevance of the guanidine core.[9]

## Part 4: Safety, Handling, and Storage

Professional laboratory diligence is required when handling **1-phenylguanidine**.

- Hazard Profile: According to the Globally Harmonized System (GHS), **1-phenylguanidine** is classified as causing serious eye irritation (H319) and being toxic to aquatic life with long-lasting effects (H411).[1]

- Handling: Use appropriate personal protective equipment (PPE), including safety glasses and gloves. Work in a well-ventilated area or a chemical fume hood. Avoid generating dust.

- Storage: Store in a tightly sealed container in a cool, dry place away from incompatible materials. It should be kept in a dark place to prevent potential degradation.[2][4]

## Conclusion

**1-Phenylguanidine** is more than a simple chemical intermediate; it is a versatile molecular tool with significant applications in both pharmaceutical and industrial chemistry. Its synthesis is well-established, and its characterization relies on a robust suite of modern analytical techniques. A thorough understanding of its properties, reactivity, and handling is essential for any scientist looking to leverage this valuable compound in their research and development endeavors.

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